

Technical Guide: Operational Handling and Disposal of H-Lys(Me)₂-OH HCl

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Compound of Interest

Compound Name: *H-Lys(me)₂-oh hcl*

CAS No.: 79416-87-8

Cat. No.: B1506683

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Executive Summary & Chemical Profile

As research professionals in drug development and epigenetics, we often handle modified amino acids like **H-Lys(Me)₂-OH HCl** (N-epsilon-dimethyl-L-lysine hydrochloride). While frequently categorized as "low hazard" in some jurisdictions, a lack of comprehensive toxicological data requires that we adopt the Precautionary Principle.

This guide moves beyond the basic Safety Data Sheet (SDS) to provide a field-proven operational framework. We treat this compound not just as a reagent, but as a bioactive amine salt that requires specific segregation to maintain environmental compliance (RCRA) and data integrity.

Chemical Identity Table

Parameter	Specification
Chemical Name	N-epsilon-dimethyl-L-lysine hydrochloride
Common Synonyms	H-Lys(Me) ₂ -OH HCl; Dimethyllysine HCl
CAS Number	2259-86-1
Molecular Formula	
Molecular Weight	226.70 g/mol
Solubility	Highly soluble in water; slightly soluble in ethanol
Primary Hazard (GHS)	Warning: Skin Irrit. 2 (H315), Eye Irrit.[1] 2A (H319), STOT SE 3 (H335) [1, 2]

Risk Assessment & Engineering Controls

The "Why" Behind the Protocol

Although **H-Lys(Me)₂-OH HCl** is an amino acid derivative, the hydrochloride salt form implies potential acidity in high concentrations. Furthermore, as a nitrogen-rich compound, improper disposal contributes to eutrophication in water systems. Therefore, drain disposal is strictly prohibited regardless of concentration.

Personal Protective Equipment (PPE) Matrix

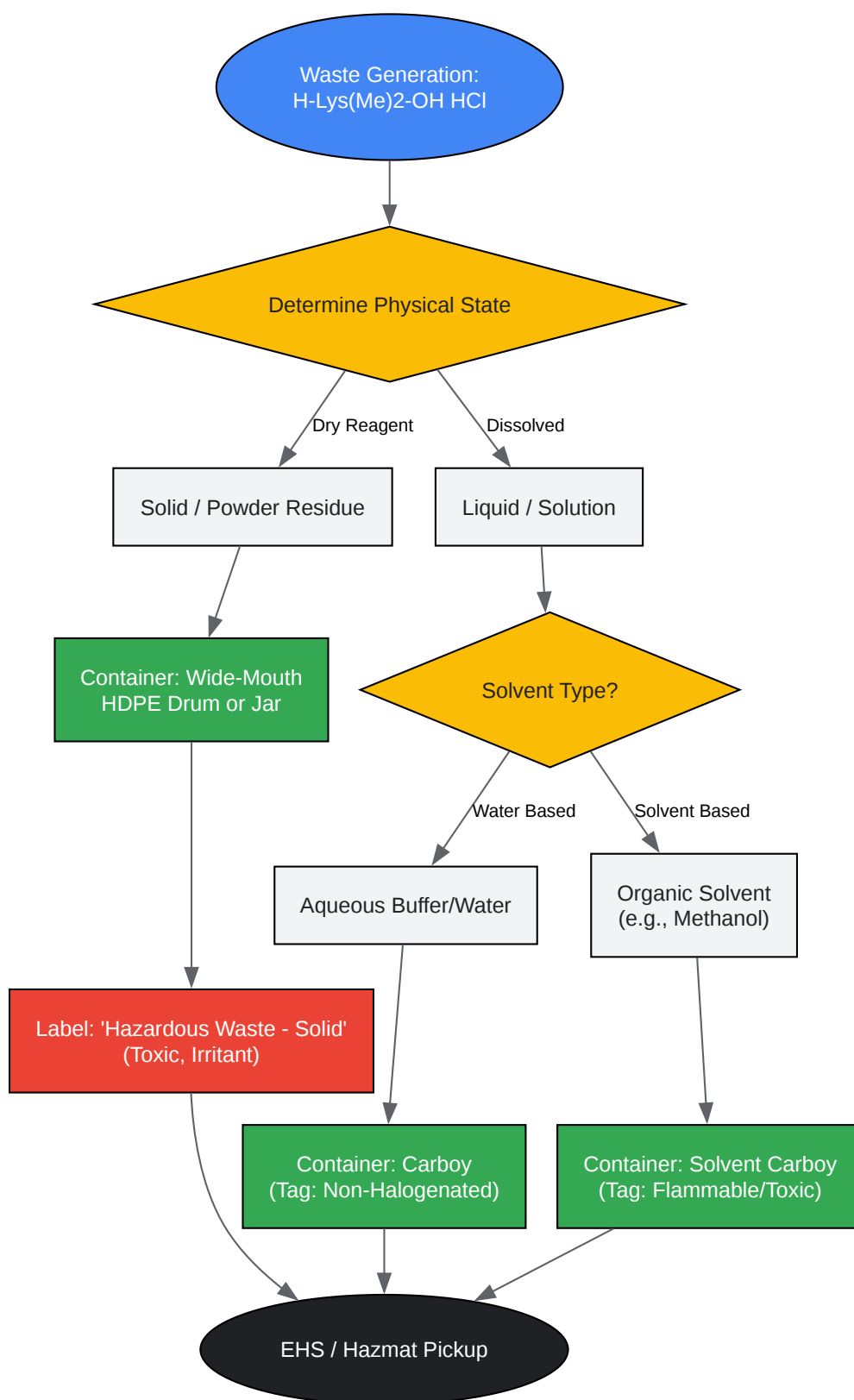
- Respiratory: N95 or P100 particulate respirator recommended during weighing of dry powder to prevent inhalation of fine dusts (H335).
- Dermal: Nitrile gloves (0.11 mm minimum thickness). The HCl salt is hygroscopic; moisture from skin can cause the powder to cake and adhere to gloves, increasing transfer risk.
- Ocular: ANSI Z87.1 compliant safety glasses with side shields.

Disposal Workflows: The Decision Tree

Effective waste management relies on segregating the chemical state (Solid vs. Liquid) at the point of generation.

Workflow Visualization

The following diagram outlines the logical flow for disposing of **H-Lys(Me)₂-OH HCl**, ensuring compliance with federal and institutional regulations.



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Figure 1: Logic flow for segregating and disposing of **H-Lys(Me)2-OH HCl** waste streams.

Detailed Disposal Procedures

Protocol A: Solid Waste (Dry Powder & Contaminated Debris)

Applicability: Expired reagent, spill cleanup materials, contaminated weighing boats.

- Containment: Do not sweep dry powder vigorously, as this aerosolizes the hydrochloride salt. Use a wet wipe or damp paper towel to capture dust.
- Primary Vessel: Transfer waste into a clear, wide-mouth High-Density Polyethylene (HDPE) jar. Glass is acceptable but poses a breakage risk.
- Labeling: Affix a hazardous waste tag.
 - Constituents: "N-epsilon-dimethyl-L-lysine hydrochloride" (Do not use abbreviations like H-Lys(Me)₂).^[2]
 - Hazard Checkbox: Mark "Irritant" and "Toxic".^[3]
- Segregation: Keep separate from strong oxidizers (e.g., permanganates, nitrates) to prevent potential exothermic reactions ^[3].

Protocol B: Liquid Waste (Aqueous & Solvent Solutions)

Applicability: Reaction mixtures, mother liquors, or unused stock solutions.

- pH Check: If the solution is aqueous, check the pH. **H-Lys(Me)₂-OH HCl** solutions can be slightly acidic.^[4]
 - Note: Do not neutralize in the waste container unless authorized by your facility's EHS officer, as heat generation can pressurize the vessel.
- Stream Selection:
 - Aqueous Stream: If dissolved in water/buffers (organic content), dispose in the "Aqueous Waste" carboy.

- Organic Stream: If dissolved in methanol/ethanol, dispose in the "Non-Halogenated Organic Solvent" carboy.
- Rinsing: Triple-rinse empty stock bottles with the solvent used (water or organic). Pour rinsate into the respective waste container. Deface the label on the empty bottle and dispose of the bottle in glass trash (if chemically clean) or solid waste (if residue remains).

Emergency Response: Spills and Exposure

In the event of an accidental release, immediate action prevents chronic contamination.

Scenario	Immediate Action Protocol
Dry Powder Spill	1. Evacuate immediate area if dust is visible.2. [5] Don N95 respirator and nitrile gloves.3. Cover spill with damp paper towels to suppress dust.4. Scoop into hazardous waste container.
Eye Contact	1. Do not rub eyes. The HCl salt will cause stinging.2. Flush with tepid water at an eyewash station for 15 minutes.3. Seek medical attention if irritation persists (H319).
Skin Contact	1. Brush off dry powder gently.2. Wash affected area with soap and copious water.3. [2][6] Remove contaminated clothing to prevent prolonged contact.

References

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